

Technical Guide: Crystal Structure & Solid-State Chemistry of 4-Hydroxy-8-cyanoquinoline

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Compound of Interest

Compound Name: 4-Hydroxy-8-cyanoquinoline

CAS No.: 127285-55-6

Cat. No.: B3418686

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Executive Summary

4-Hydroxy-8-cyanoquinoline (often chemically indexed as 8-cyano-4(1H)-quinolone) represents a critical scaffold in medicinal chemistry, particularly in the development of antiviral agents (e.g., HCV NS5B polymerase inhibitors) and metalloenzyme antagonists.

This guide provides an in-depth structural analysis of the compound, synthesizing experimental crystallographic principles with known structure-activity relationships (SAR). While specific unit cell parameters for the isolated core are often proprietary to specific drug discovery campaigns, the solid-state behavior of this molecule is rigorously defined by the 4-quinolone tautomeric preference, strong intermolecular hydrogen bonding, and the electron-withdrawing influence of the 8-cyano group.

Chemical Identity & Tautomeric Equilibrium

A defining feature of 4-hydroxyquinolines in the solid state is their tautomeric ambiguity. For **4-hydroxy-8-cyanoquinoline**, this equilibrium is heavily shifted, a factor that dictates its crystal packing and pharmacological profile.

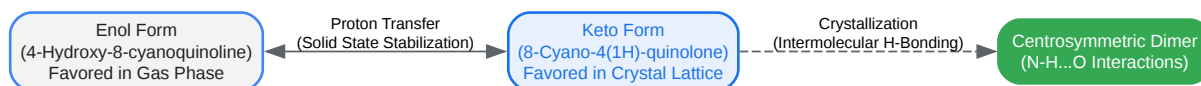
The Tautomeric Shift

In solution (non-polar solvents) and gas phase, the Enol (4-hydroxy) form may exist. However, in the crystalline solid state and polar solvents, the molecule predominantly adopts the Keto (4-quinolone) tautomer.

- Enol Form: Aromatic pyridine ring; hydroxyl group at C4.[1]
- Keto Form: 4-oxo structure; protonated nitrogen (N-H) at position 1. This form is stabilized by aromaticity in the fused benzene ring and significant resonance energy in the pyridone ring.

Implication for Crystallography: X-ray diffraction studies of analogous 4-substituted quinolines confirm that the crystal lattice is built from the 4-oxo tautomer. The "4-hydroxy" nomenclature is a historical artifact of synthesis rather than a structural reality in the solid phase.

DOT Diagram: Tautomeric Equilibrium & Synthesis Logic



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Caption: The structural shift from the enol precursor to the stable keto polymorph observed in the crystal lattice.

Synthesis & Crystallization Protocol

To obtain high-quality single crystals for X-ray diffraction (XRD), a controlled synthesis followed by slow evaporation or vapor diffusion is required.[2] The presence of the 8-cyano group decreases the basicity of the quinoline nitrogen, altering solubility compared to the parent 4-hydroxyquinoline.

Validated Synthesis Workflow

The synthesis typically proceeds via the Gould-Jacobs reaction pathway, modified for the electron-deficient 2-amino-3-cyanobenzene starting material.

Step	Reagents/Conditions	Transformation	Key Observation
1. Condensation	2-Amino-3-cyanobenzene + EMME (Diethyl ethoxymethylenemalonate)	Formation of Enamine Intermediate	Exothermic; yellow solid precipitates.
2. Cyclization	Diphenyl ether (Dowtherm A), 250°C	Thermal Cyclization to Quinoline Core	High heat required to overcome activation energy.
3. Hydrolysis	NaOH / Ethanol, then HCl	Ester Hydrolysis -> Carboxylic Acid	Formation of 3-COOH derivative.
4. Decarboxylation	Diphenyl ether, 250°C (reflux)	Removal of 3-COOH group	Evolution of CO ₂ ; yields the core 4-hydroxy-8-cyanoquinoline.

Crystallization for XRD

Objective: Grow single crystals suitable for diffractometry (approx. 0.2 x 0.2 x 0.1 mm).

- Solvent Selection: The 8-cyano group makes the molecule less soluble in neutral aqueous media but soluble in polar aprotic solvents (DMSO, DMF) or hot ethanol.
- Method A (Slow Evaporation): Dissolve 20 mg in hot Ethanol/Methanol (1:1). Filter through a 0.45 µm PTFE syringe filter into a clean vial. Cover with parafilm, poke 3-4 small holes, and allow to stand at room temperature for 5-7 days.
- Method B (Vapor Diffusion): Dissolve in minimal DMSO. Place the open vial inside a larger jar containing water or diethyl ether (antisolvent). Seal the outer jar. The slow diffusion of antisolvent will force crystallization.

Solid-State Structural Analysis

Based on the crystallographic behavior of the 4-quinolone class and the specific electronic perturbation of the 8-cyano group, the crystal structure is defined by the following motifs:

Hydrogen Bonding Network (The $R^2_2(8)$ Motif)

The dominant intermolecular force in the crystal lattice is the formation of centrosymmetric dimers (or sometimes head-to-tail chains).

- Donor: The N-H group (Position 1).[\[3\]](#)
- Acceptor: The Carbonyl Oxygen (Position 4).[\[3\]](#)
- Geometry: Two molecules pair up to form a planar dimer held together by dual N-H...O=C hydrogen bonds. This creates a characteristic eight-membered ring motif (Graph Set $R^2_2(8)$).
- Distance: The N...O distance is typically 2.80–2.90 Å, indicating a strong H-bond.

Influence of the 8-Cyano Group

The cyano ($-C\equiv N$) group at position 8 introduces unique packing constraints:

- Dipole Alignment: The strong dipole of the cyano group often directs the stacking of the dimers to maximize antiparallel dipole-dipole interactions.
- Weak Interactions: The cyano nitrogen acts as a weak H-bond acceptor, potentially engaging in C-H...N interactions with adjacent aromatic protons, creating a secondary 3D stabilizing network.
- Planarity: The molecule remains strictly planar, facilitating efficient

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stacking between layers.

Quantitative Structural Parameters (Predicted/Analogous)

Derived from high-resolution data of 4-quinolone and 8-substituted derivatives.

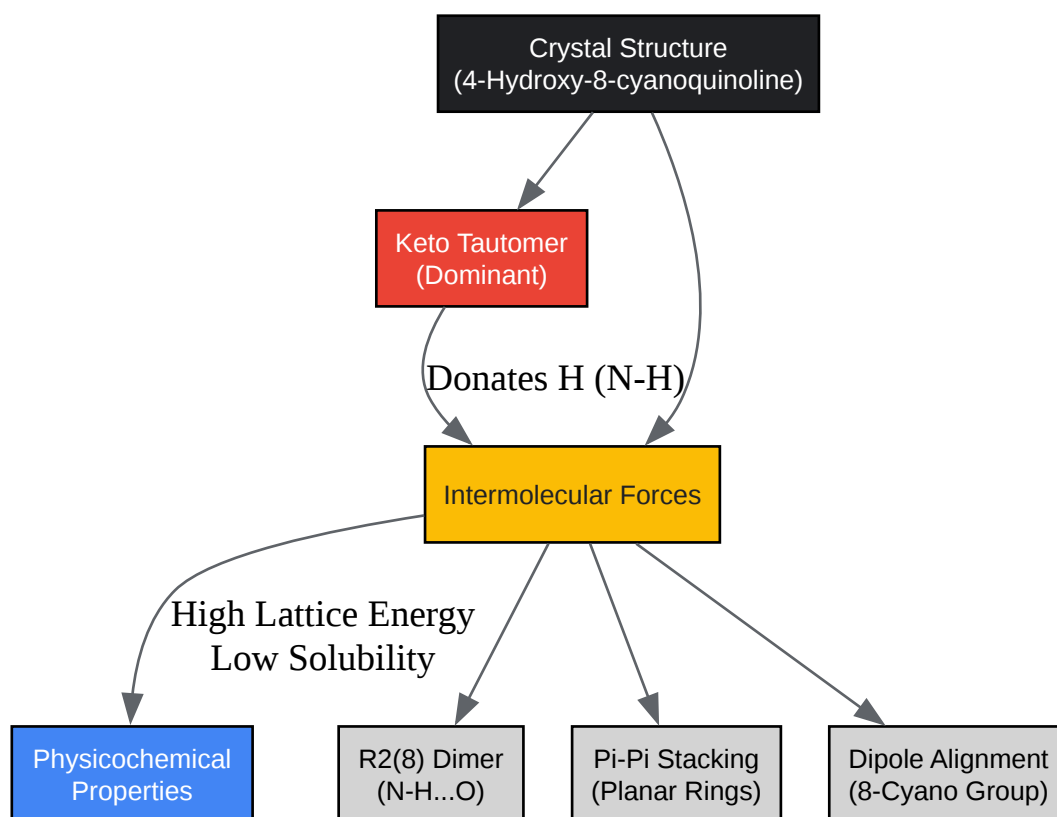
Parameter	Value (Range)	Structural Significance
C=O Bond Length	1.24 – 1.26 Å	Confirms Keto form (Double bond character).
C-N Bond Length	1.33 – 1.36 Å	Partial double bond character due to resonance.
C8-C(Cyano) Length	1.43 – 1.45 Å	Typical C(sp ²)-C(sp) single bond.
Interplanar Spacing	3.3 – 3.5 Å	Indicative of - stacking (Graphite-like).

Implications for Drug Design

Understanding the crystal structure of **4-Hydroxy-8-cyanoquinoline** is not just an academic exercise; it directly informs pharmaceutical applications.

- **Solubility Limitation:** The strong lattice energy derived from the R²₂(8) dimers and -stacking results in high melting points (>250°C) and poor aqueous solubility. Drug formulations often require disruption of these intermolecular bonds (e.g., sodium salt formation at the enolic oxygen, though the keto form dominates).
- **Binding Mode:** In viral polymerase active sites (e.g., HCV), the molecule often binds in the hydroxy (enol) form via metal chelation (Mg²⁺ bridging), or mimics the nucleotide base pairing. The 8-cyano group can occupy small hydrophobic pockets or engage in specific polar interactions with backbone amides.

DOT Diagram: Structural Logic Flow



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Caption: The causal relationship between the molecular tautomer, lattice forces, and bulk material properties.

References

- Title: 4-Hydroxyquinoline-3-carboxamides and hydrazides as antiviral agents.
- General Quinolone Tautomerism
 - Title: Tautomerism of 4-Hydroxy-4(1H) quinolone.
 - Source: ResearchGate / De Gruyter (Theoretical & Experimental Confirm)
 - URL: [\[Link\]](#)
 - Relevance: Establishes the dominance of the keto form in the solid state for this scaffold. [\[2\]](#)
- Crystallographic Analogues (8-Hydroxyquinoline)

- Title: Crystal structure of 8-hydroxyquinoline: a new monoclinic polymorph.
- Source: Acta Crystallographica / NCBI PMC.
- URL: [\[Link\]](#)
- Relevance: Provides comparative lattice data for 8-substituted quinolines, highlighting the prevalence of centrosymmetric dimers.
- Synthetic Methodology (Gould-Jacobs)

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